

Isavuconazonium sulfate ethnic factors pharmacokinetics

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Compound Focus: Isavuconazonium Sulfate

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Ethnic Impact on Pharmacokinetics

The following table summarizes the key pharmacokinetic differences associated with ethnicity, as identified in population PK analyses.

Ethnic Group	Clearance (CL) Compared to White Population	Impact on Exposure (AUC)	Supporting Evidence
Japanese	Approximately 36% lower [1]	Approximately 50% higher [1]	First-in-Japanese phase 1 study [1]
Non-Japanese Asian (e.g., Chinese, Korean)	Approximately 36-40% lower [1] [2]	Approximately 50% higher [1]	Multiple population PK analyses [1] [2] [3]
Predominantly White Population	Reference value (approx. 2.4 L/h) [1]	Reference exposure [1]	Pivotal Phase 3 (SECURE) study [1]

Detailed Experimental Protocols

Protocol: First-in-Japanese Phase 1 Study

This study was designed to assess the PK, safety, and tolerability of **isavuconazonium sulfate** in healthy Japanese male subjects [1].

- **Study Design:** Two parts.
 - **Part 1:** Randomized, double-blind, placebo-controlled, single ascending dose. Cohorts received single doses of 100, 200, or 400 mg isavuconazole equivalent, administered either orally or intravenously [1].
 - **Part 2:** Open-label, multiple-dose. Subjects received 200 mg isavuconazole equivalent orally or intravenously. The regimen was a loading dose every 8 hours for 48 hours, followed by a once-daily maintenance dose for 16 days [1].
- **Population:** Healthy Japanese male volunteers (aged 20-44 years) with a BMI between 18.5 and 25.0 kg/m² [1].
- **PK Sampling:** Blood samples were collected at specified time points after dosing to determine plasma concentrations of isavuconazole. In Part 1, sampling continued for 10 days after a single dose [1].
- **Bioanalysis:** Drug concentration in plasma was likely measured using a validated method such as LC-MS/MS, a standard technique for this purpose [4].
- **PK Analysis:** Non-compartmental analysis was used to estimate PK parameters like AUC and CL. The results were compared with historical data from predominantly White populations [1].

Protocol: Population Pharmacokinetic Modeling

Population PK (PopPK) models are developed by pooling data from multiple clinical studies to identify sources of variability in drug exposure [2] [3].

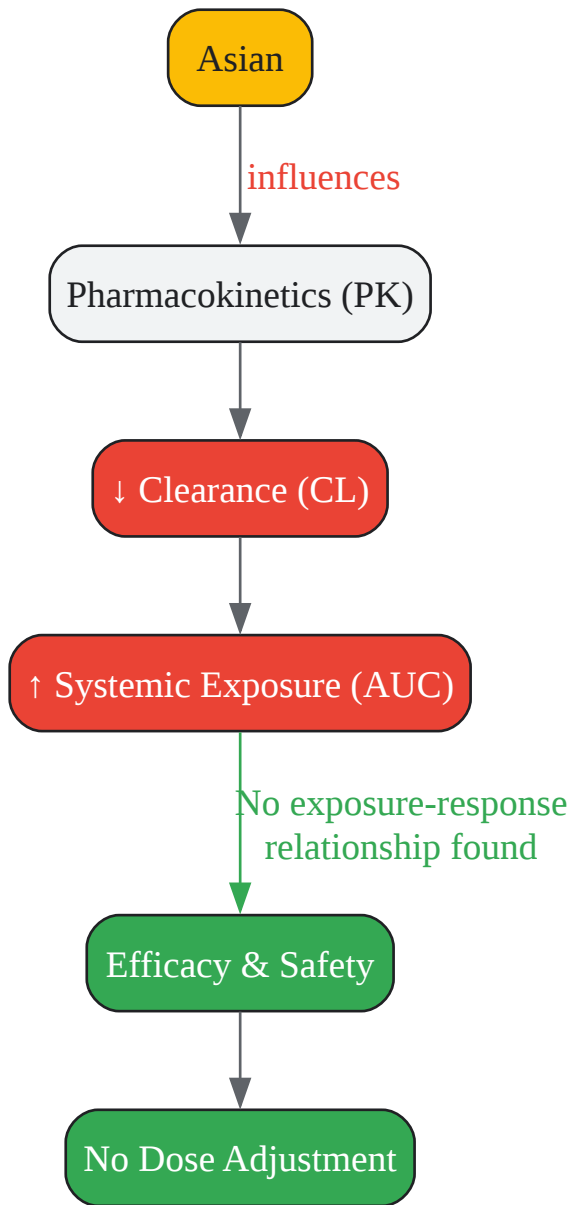
- **Data Source:** PopPK models for isavuconazole have included data from healthy volunteers and patients (e.g., with invasive fungal infections, solid organ transplants) from various racial backgrounds [2] [3].
- **Structural Model:** A two-compartment model with first-order elimination best describes isavuconazole's PK. For oral administration, a Weibull absorption model is typically used [2] [3].
- **Covariate Analysis:** The effect of patient demographics (e.g., body size, race, sex, renal function) on PK parameters is tested. **Race was consistently identified as a statistically significant covariate on clearance (CL)** [2] [3].
- **Model Evaluation:** Models are validated using techniques like visual predictive checks and bootstrap analysis to ensure robustness and predictive performance [2] [3].

FAQs and Troubleshooting for Researchers

- **Q1: Should the isavuconazole dosing regimen be adjusted for Asian patients in clinical trials?**
 - **A:** Based on current evidence, no. Despite the pharmacokinetic differences, exposure-response analyses have shown **no relationship between the higher isavuconazole exposure in Asian populations and efficacy or safety outcomes** within the range achieved by the standard regimen [1]. Therefore, the same loading and maintenance doses are recommended.
- **Q2: Besides ethnicity, what other factors significantly impact isavuconazole pharmacokinetics?**
 - **A:** Population PK analyses have identified several covariates. **Body size metrics** (e.g., total body weight, lean body mass, BMI) are frequently correlated with the volume of distribution [2] [3]. **Concomitant medications** are critical; strong CYP3A4 inducers (e.g., rifampin, carbamazepine) and inhibitors (e.g., ketoconazole) are contraindicated as they dramatically alter clearance [5]. The type of population (healthy volunteer vs. patient) and creatinine clearance have also been identified as covariates in some models [2] [3].
- **Q3: Is therapeutic drug monitoring (TDM) recommended for isavuconazole in Asian populations?**
 - **A:** Routine TDM is not currently recommended for isavuconazole. However, the prescribing information and literature suggest that TDM may be considered in special clinical circumstances, such as for patients with severe hepatic impairment, obesity, or when managing fungal strains with elevated MICs, regardless of ethnicity [2] [3].

Relationship Between Ethnic Factors and PK

The diagram below illustrates the relationship between ethnic factors and the pharmacokinetics of isavuconazole.



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